

Ethyl cyclopentylideneacetate molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl cyclopentylideneacetate*

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Technical Guide: Ethyl Cyclopentylideneacetate

Prepared for: Researchers, Scientists, and Drug Development Professionals Subject:

Physicochemical Properties of **Ethyl Cyclopentylideneacetate**

This document provides a concise technical summary of the core physicochemical properties of **Ethyl Cyclopentylideneacetate**, a compound relevant in various chemical synthesis and research applications. The data herein is compiled from verified chemical databases.

Quantitative Data Summary

The fundamental molecular properties of **Ethyl Cyclopentylideneacetate** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

| Property | Value | Reference |
|-------------------|---|---|
| Molecular Formula | C ₉ H ₁₄ O ₂ | [1] [2] [3] |
| Molecular Weight | 154.21 g/mol | [1] [3] |
| IUPAC Name | ethyl 2-cyclopentylideneacetate | [1] |
| CAS Number | 1903-22-6 | [1] [2] [3] |
| Monoisotopic Mass | 154.099379685 Da | [1] |

Methodology & Protocols

The data presented in this guide are derived from both computational and established experimental protocols.

2.1 Molecular Formula and Weight Calculation The molecular formula (C₉H₁₄O₂) is determined through elemental analysis and confirmed by mass spectrometry. The molecular weight is a calculated value based on the molecular formula and the standard atomic weights of its constituent elements: Carbon (\approx 12.011 u), Hydrogen (\approx 1.008 u), and Oxygen (\approx 15.999 u).

- Calculation: $(9 * 12.011) + (14 * 1.008) + (2 * 15.999) = 154.207$ g/mol . The commonly cited value is rounded to 154.21 g/mol [\[1\]](#)[\[3\]](#).

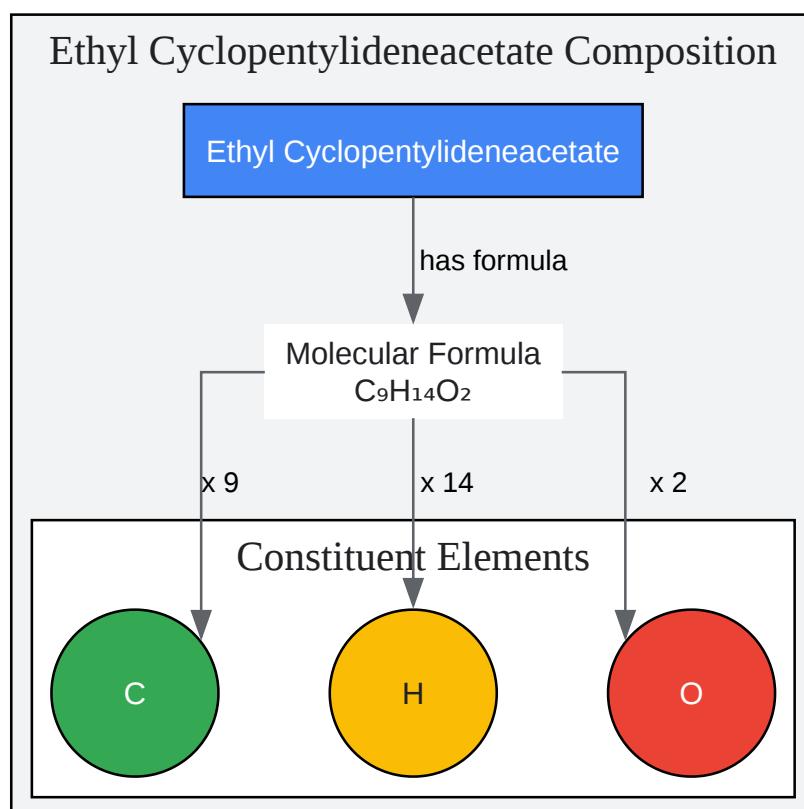
2.2 Experimental Verification Protocol: Mass Spectrometry High-resolution mass spectrometry (HRMS) is the standard experimental method to confirm both the molecular formula and the precise molecular weight (monoisotopic mass).

- Sample Preparation:** The compound is dissolved in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Ionization:** The sample is introduced into the mass spectrometer and ionized, typically using Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Mass Analysis:** The mass-to-charge ratio (m/z) of the resulting ions is measured by a high-resolution analyzer (e.g., TOF, Orbitrap).

- Data Interpretation: The resulting spectrum provides the monoisotopic mass of the molecule with high precision, which is used to confirm the elemental composition and validate the molecular formula. For **Ethyl Cyclopentylideneacetate**, this value is approximately 154.099 Da[1].

Visualization of Molecular Composition

The following diagram illustrates the relationship between the compound and its elemental formula, providing a clear visual breakdown of its atomic constituents.



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Figure 1: Elemental composition of **Ethyl Cyclopentylideneacetate**.

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References

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